

# Chemical Structure and Physicochemical Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Prodigosine*

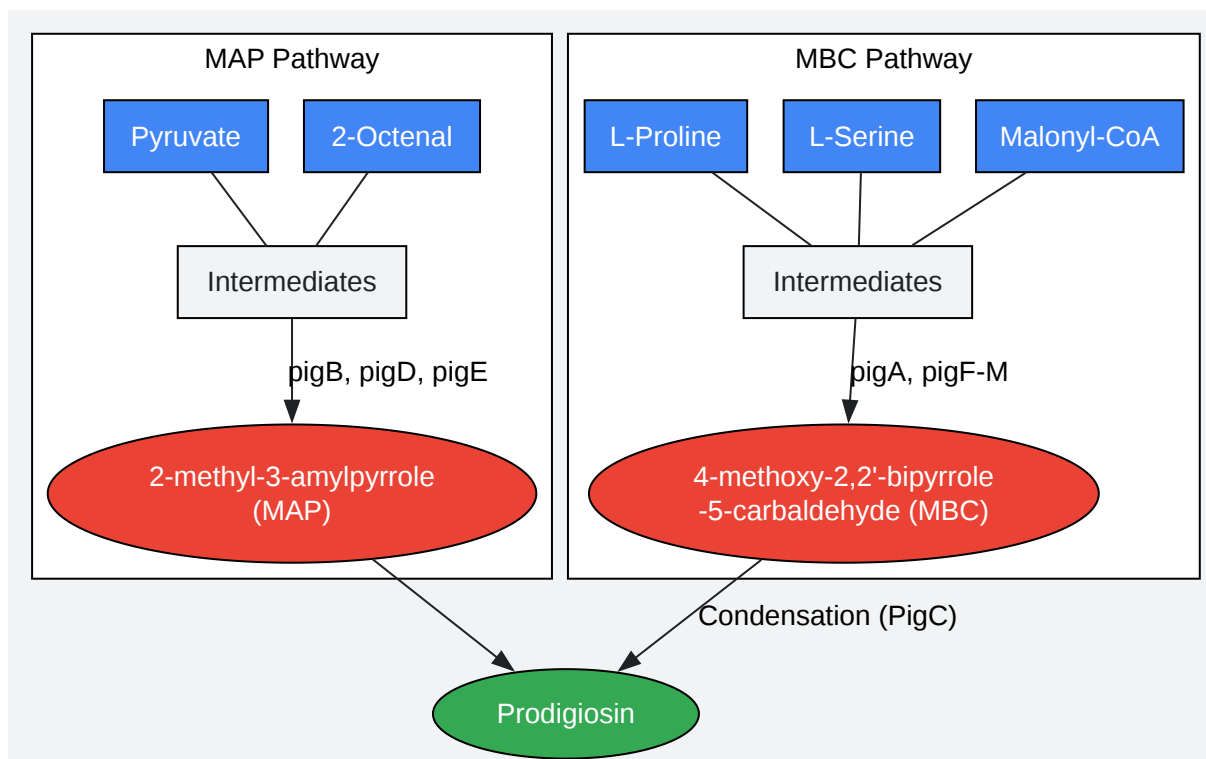
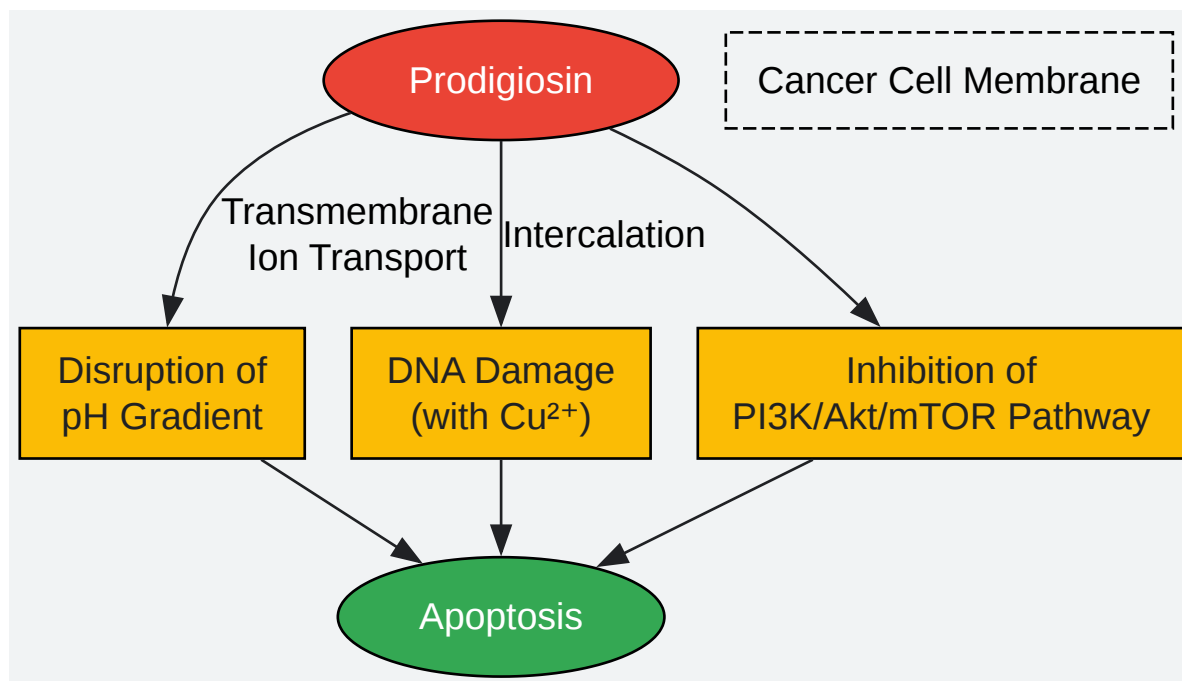
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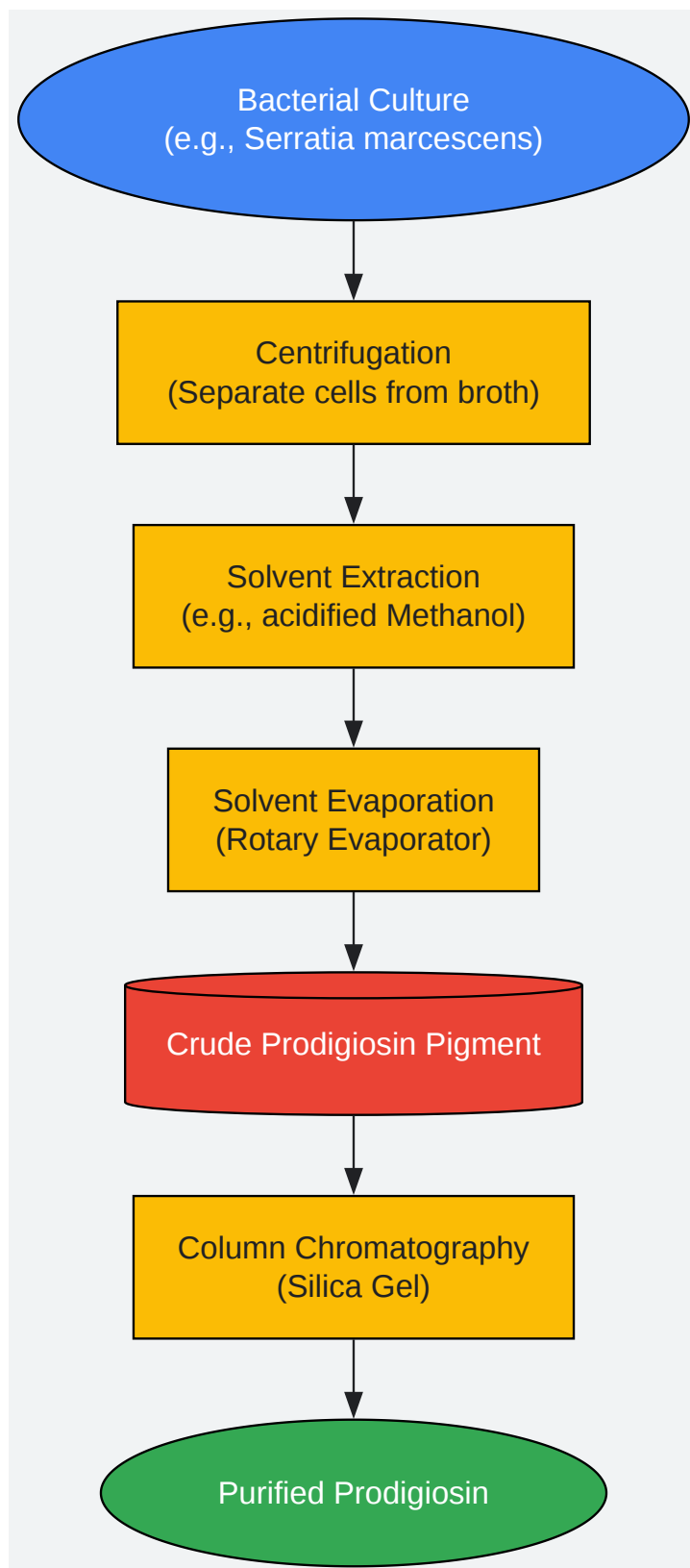
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Prodigosin is a member of the prodiginine family of compounds, characterized by a common pyrrolypyrromethene skeleton.<sup>[8]</sup> Its unique tripyrrole structure is fundamental to its biological activity.<sup>[2][4]</sup>

IUPAC Name: 4-Methoxy-5-[(Z)-(5-methyl-4-pentyl-2H-pyrrol-2-ylidene)methyl]-1H,1'H-2,2'-bipyrrole<sup>[1]</sup>

Chemical Structure: The structure consists of three pyrrole rings labeled A, B, and C.<sup>[2]</sup> Specifically, these are a pyrrole ring (A), a 3-methoxypyrrole ring (B), and a 2-methyl-3-pentylpyrrole ring (C).<sup>[2][4]</sup>





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## References

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